

# Application of Sodium Orthosilicate in Enhanced Oil Recovery: Application Notes and Protocols

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## Compound of Interest

Compound Name: Sodium orthosilicate

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### Introduction

**Sodium orthosilicate** is a strongly alkaline chemical compound that has garnered significant interest in Enhanced Oil Recovery (EOR) operations, particularly in alkaline flooding and Alkaline-Surfactant-Polymer (ASP) flooding. Its primary function is to improve the displacement of crude oil from reservoir rocks by altering the chemical and physical properties of the rock-fluid and fluid-fluid interfaces. The application of **sodium orthosilicate** is especially effective in reservoirs containing acidic crude oils.

The principal mechanisms by which **sodium orthosilicate** enhances oil recovery are:

- **Interfacial Tension (IFT) Reduction:** **Sodium orthosilicate** reacts with the organic acids present in crude oil in a process called saponification, creating in-situ surfactants (soaps). These surfactants dramatically lower the interfacial tension between the oil and water phases, which reduces the capillary forces that trap oil in the pore spaces of the reservoir rock, allowing it to be mobilized and produced.<sup>[1]</sup>
- **Wettability Alteration:** Reservoir rocks can be either water-wet or oil-wet. In many carbonate and some sandstone reservoirs, the rock surface is preferentially oil-wet, which hinders oil recovery by waterflooding.<sup>[2]</sup> **Sodium orthosilicate** can alter the wettability of the rock

surface from oil-wet to water-wet.[3] This change in wettability facilitates the imbibition of water into the smaller pores and the displacement of oil from the rock surfaces.[4]

- Emulsification: The in-situ generated surfactants can also lead to the formation of emulsions, which can help to mobilize and transport the oil through the reservoir.[3]

**Sodium orthosilicate** is often used in combination with surfactants and polymers in ASP flooding. In this configuration, the alkali (**sodium orthosilicate**) reduces surfactant adsorption onto the reservoir rock, making the process more cost-effective, while the polymer provides mobility control to ensure a stable displacement front.[5][6]

## Data Presentation

The following tables summarize quantitative data from various studies on alkaline and alkaline-surfactant flooding, demonstrating the effectiveness of these methods in enhancing oil recovery. While not all studies specifically use **sodium orthosilicate**, the data for other alkalis like sodium hydroxide and sodium carbonate are representative of the effects of alkaline flooding.

Table 1: Interfacial Tension (IFT) Reduction

Alkaline/Surfactant System	Initial IFT (mN/m)	Final IFT (mN/m)	Reference
Crude Oil / Brine	29.1	-	[7]
Crude Oil / Brine + 3.0 wt% NaCl	26.5	-	[7]
Crude Oil / Brine + 3.0 wt% NaCl + 1.5 wt% NaOH	-	0.2	[7]
Sodium Metasilicate Solution in Saline Water	27	~0.1	[8]
Ethylenediamine (0.7 wt%) + Nano silica (0.02475 wt%)	39.18	8.612	[9]

Table 2: Wettability Alteration (Contact Angle Measurements)

Rock Type	Initial Condition	Treatment	Final Contact Angle (°)	Reference
Carbonate	Oil-wet	Smart water + 0.1 wt% C12TAB surfactant	52	[10]
Carbonate	Oil-wet (166.5°)	GPTMS–SiO <sub>2</sub> nanofluid (24h reaction)	43.4	[11]

Table 3: Oil Recovery from Core Flooding Experiments

EOR Method	Initial Oil Saturation	Additional Oil Recovery (% OOIP)	Reference
Continuous ASP Flooding	Post-waterflooding	57% of residual oil	[12]
Alternating ASP with Waterflooding	Post-waterflooding	68% of residual oil	[12]
Tapering Water to ASP Ratio	Post-waterflooding	62% of residual oil	[12]
Smart water + C12TAB surfactant (Spontaneous Imbibition)	Saturated with crude oil	72	[10]
Sodium Metasilicate Gel (Numerical Simulation)	Post-waterflooding	73% of residual oil	[13][14]
Surfactant Flooding (SLES) in high porosity core	Saturated with diesel	~23% more than waterflooding	[15][16]

## Experimental Protocols

The following are generalized protocols for key experiments used to evaluate the effectiveness of **sodium orthosilicate** in EOR.

### Interfacial Tension (IFT) Measurement

Objective: To quantify the reduction in interfacial tension between crude oil and an aqueous solution of **sodium orthosilicate**.

Methodology:

- **Solution Preparation:** Prepare aqueous solutions of **sodium orthosilicate** at various concentrations (e.g., 0.1, 0.5, 1.0, 1.5, 2.0 wt%) in a brine of representative reservoir salinity.

- Apparatus: Use a spinning drop or pendant drop tensiometer.
- Procedure (Pendant Drop Method):
  - Fill a cuvette with the **sodium orthosilicate** solution.
  - A drop of crude oil is formed at the tip of a needle immersed in the cuvette.
  - The shape of the oil drop is analyzed by the instrument's software to determine the IFT based on the Young-Laplace equation.
  - Measurements are taken at reservoir temperature and pressure.
- Data Analysis: Record the IFT values for each concentration of **sodium orthosilicate** and compare them to the IFT of the crude oil with brine alone.

## Wettability Alteration Assessment (Contact Angle Measurement)

Objective: To determine the change in wettability of a reservoir rock surface after treatment with a **sodium orthosilicate** solution.

Methodology:

- Substrate Preparation: Prepare polished thin sections or core plugs of the reservoir rock (e.g., sandstone, carbonate).
- Initial Wetting: The rock substrate is initially saturated with brine and then aged in crude oil at reservoir temperature for several weeks to establish an oil-wet or mixed-wet state.
- Treatment: The aged rock substrate is immersed in the **sodium orthosilicate** solution for a specified period (e.g., 24-48 hours) at reservoir temperature.
- Apparatus: Use a goniometer.
- Procedure:

- A drop of crude oil is placed on the surface of the treated rock substrate, which is immersed in the **sodium orthosilicate** solution.
- The contact angle between the oil droplet and the rock surface is measured through the aqueous phase.
- A smaller contact angle ( $< 90^\circ$ ) indicates a shift towards water-wet conditions.
- Data Analysis: Compare the contact angle before and after treatment with the **sodium orthosilicate** solution.

## Core Flooding Test

Objective: To evaluate the efficiency of **sodium orthosilicate** in displacing oil from a reservoir rock core sample.

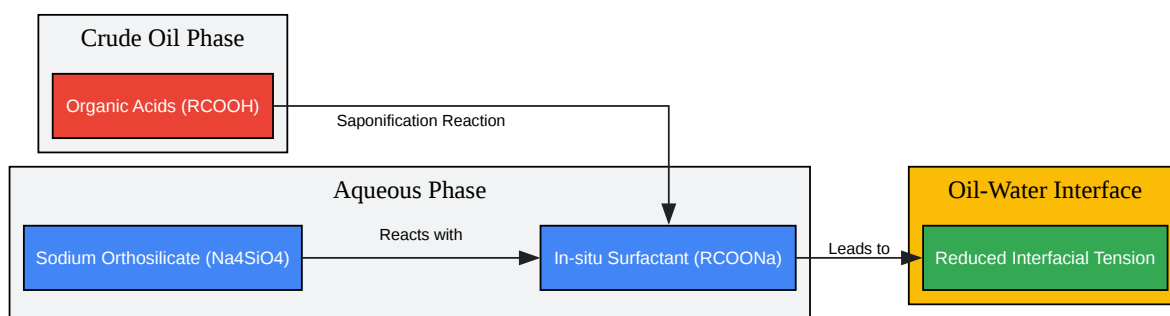
Methodology:

- Core Preparation:
  - A cylindrical core plug from the reservoir rock is cleaned and dried.
  - Porosity and permeability of the core are measured.
- Saturation:
  - The core is saturated with brine of reservoir salinity.
  - Crude oil is injected into the core until irreducible water saturation is reached (initial oil saturation).
- Waterflooding (Secondary Recovery):
  - Brine is injected into the core to simulate secondary recovery until no more oil is produced (residual oil saturation). The volume of oil recovered is measured.
- Alkaline Flooding (Tertiary Recovery):

- A slug of the **sodium orthosilicate** solution (e.g., 0.5 pore volumes) is injected into the core.
- This is followed by the injection of a polymer solution for mobility control (in the case of ASP flooding) and then by a chase brine injection.
- Data Collection:
  - The volume of oil and water produced is continuously measured.
  - The pressure drop across the core is monitored.
- Data Analysis: Calculate the oil recovery factor as a percentage of the original oil in place (OOIP) for both the waterflooding and the alkaline flooding stages.

## Visualization of Mechanisms and Workflows

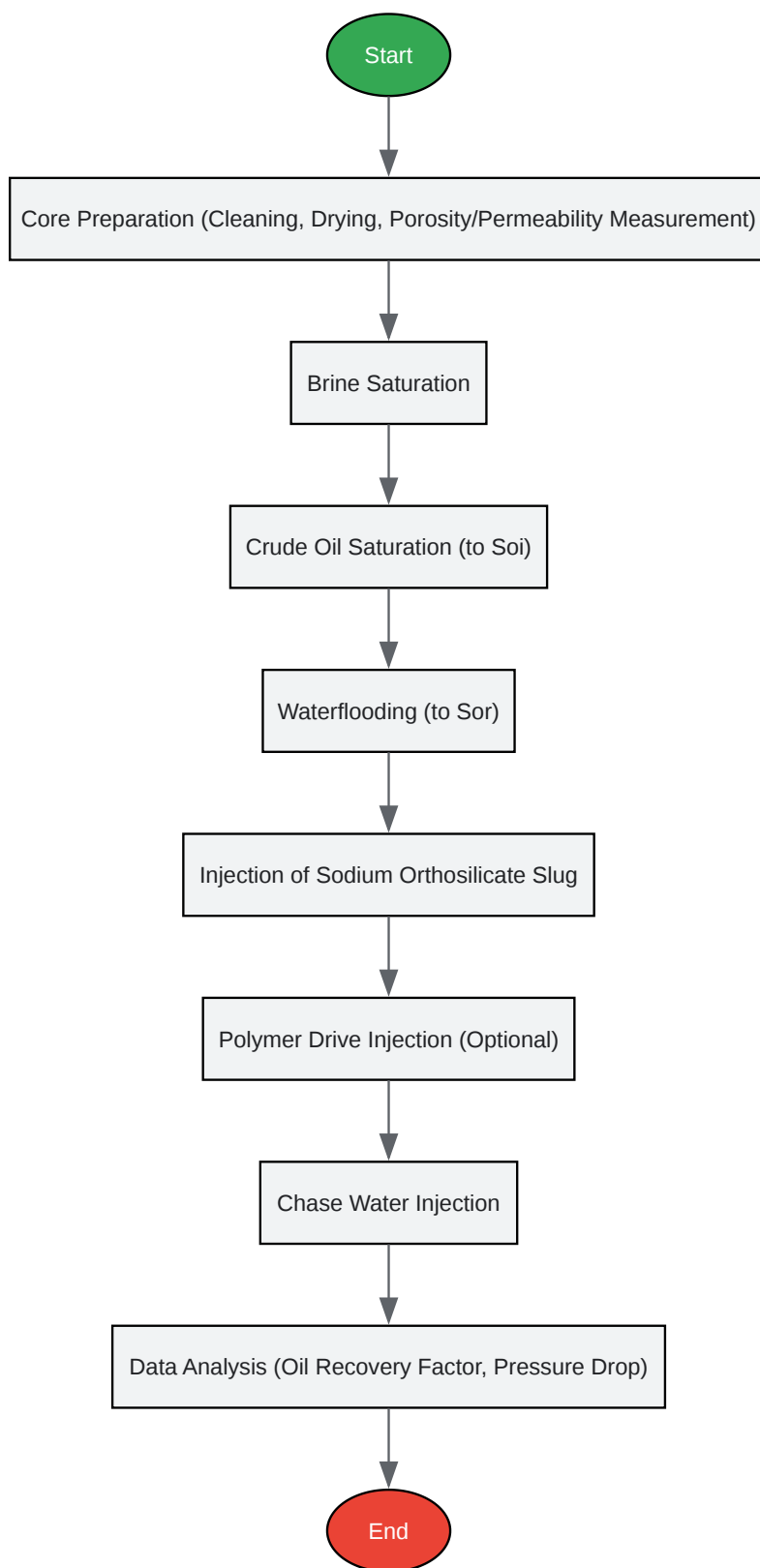
### Signaling Pathway for Interfacial Tension Reduction



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Caption: Saponification reaction at the oil-water interface leading to IFT reduction.

## Experimental Workflow for Core Flooding

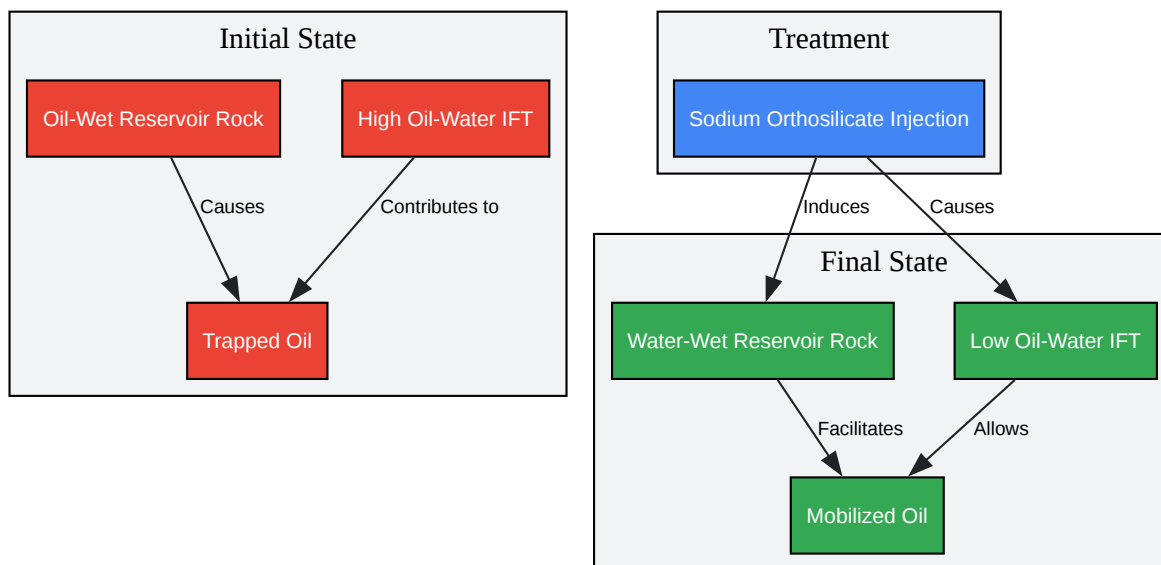


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Caption: Step-by-step workflow for a core flooding experiment.



## Logical Relationship of Wettability Alteration



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Caption: Mechanism of wettability alteration leading to oil mobilization.

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